

Technical Support Center: 5-Chloroisophthalic Acid (5-CIPA) Synthesis

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Compound of Interest

Compound Name: 5-Chloroisophthalic acid

CAS No.: 2157-39-3

Cat. No.: B1345747

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Topic: Characterization & Control of Byproducts in 5-CIPA Synthesis Document ID: TSC-5CIPA-001 Version: 2.4 (Current)

Introduction: The Purity Imperative

5-Chloroisophthalic acid (5-CIPA) is a critical intermediate in the synthesis of non-ionic X-ray contrast media (e.g., Iopamidol, Iohexol). In this application, purity is not merely a specification; it is a safety mandate. Impurities structurally similar to 5-CIPA, particularly the 4-chloroisophthalic acid (4-CIPA) isomer, possess similar solubility profiles and pKa values, making downstream separation notoriously difficult.

This guide provides a root-cause analysis framework for identifying, characterizing, and eliminating these byproducts.

Impurity Profiling & Mechanism

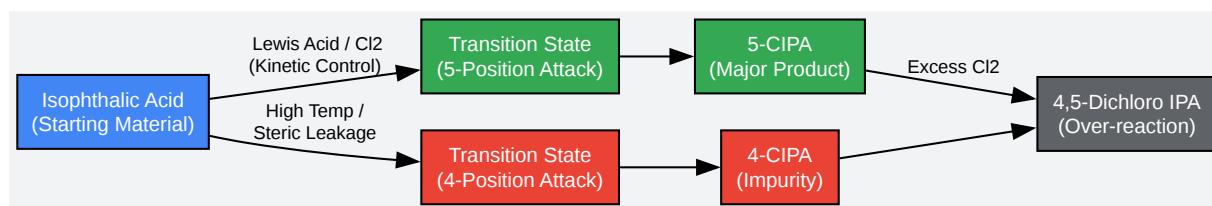
To control impurities, you must understand their genesis. The synthesis typically involves the chlorination of Isophthaloyl Chloride (IPCI) or direct chlorination of Isophthalic Acid (IPA), followed by hydrolysis.

The "Big Three" Impurities

Impurity	Structure	Origin	Criticality
4-Chloroisophthalic Acid (4-CIPA)	Isomer (Cl at pos 4)	Regio-selectivity failure. Result of electrophilic attack at the ortho position relative to one carboxyl group.	CRITICAL. Hardest to remove via recrystallization.
4,5-Dichloroisophthalic Acid	Over-chlorinated	Stoichiometry excess. Result of continued chlorination of 5-CIPA.	HIGH. Indicates lack of reaction endpoint control.
Unreacted Isophthalic Acid (IPA)	Starting Material	Incomplete conversion. Caused by catalyst deactivation (moisture) or insufficient reaction time.	MEDIUM. Easily removed via polarity difference.

Mechanistic Pathway (Graphviz)

The following diagram illustrates the competitive kinetics between the desired 5-substitution and the undesired 4-substitution.



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Figure 1: Electrophilic Aromatic Substitution pathway showing the bifurcation between the thermodynamically favored 5-CIPA and the kinetically accessible 4-CIPA isomer.

Diagnostic Workflow (HPLC)

User Question: "I see multiple peaks in my chromatogram. Which one is the 4-isomer?"

Standard Analytical Method (Reverse Phase)

The separation of 4-CIPA and 5-CIPA requires an acidic mobile phase to suppress ionization, forcing the molecules to interact with the C18 stationary phase based on hydrophobic differences.

- Column: C18 (e.g., Agilent Zorbax SB-C18 or equivalent), 4.6 x 250mm, 5µm.
- Mobile Phase A: 0.1% Phosphoric Acid or Formic Acid in Water (pH ~2.5).
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.^[1]
- Detection: UV @ 230 nm.

Representative Elution Order:

- Isophthalic Acid (IPA): Most polar, elutes first (RT ~3-4 min).
- 5-CIPA: Symmetric, moderately polar (RT ~8-9 min).
- 4-CIPA: The chlorine is ortho to a carboxyl group, creating an intramolecular H-bond effect that slightly increases lipophilicity (RT ~9.5-10.5 min). Note: 4-CIPA usually elutes as a shoulder or distinct peak immediately AFTER 5-CIPA.
- Dichlorinated Species: Most lipophilic (RT >12 min).

Troubleshooting Guide (FAQ Matrix)

Scenario A: High Levels of 4-CIPA (>2.0%)

Q: Why is my 4-isomer content so high? A: This is a regioselectivity issue.

- Cause 1: Temperature Spikes. The activation energy for substitution at the 4-position is higher than the 5-position. If your reaction temperature exceeds 85°C (for acid chloride route) or 130°C (for direct chlorination), you overcome this barrier, increasing 4-CIPA formation.
- Cause 2: Catalyst Acidity. If using FeCl₃ or I₂, a catalyst load that is too high can make the electrophile (Cl⁺) too "hot" (reactive), reducing selectivity.
- Corrective Action:
 - Reduce reaction temperature by 5-10°C.
 - Switch to a milder Lewis acid or reduce catalyst loading by 10%.

Scenario B: High Levels of Polychlorinated Species

Q: I have a large peak at 15+ minutes. What is it? A: This is likely 4,5-dichloroisophthalic acid or hexachloro-xylene residues.

- Cause: Excess Chlorine gas. Once 5-CIPA is formed, the ring is deactivated, but a large excess of Cl₂ will eventually force a second substitution.
- Corrective Action:
 - Monitor reaction progress via HPLC/GC. Stop the reaction at 98% conversion of IPA, rather than chasing 100%.
 - Reduce Cl₂ stoichiometry.

Scenario C: Product Color is Yellow/Brown

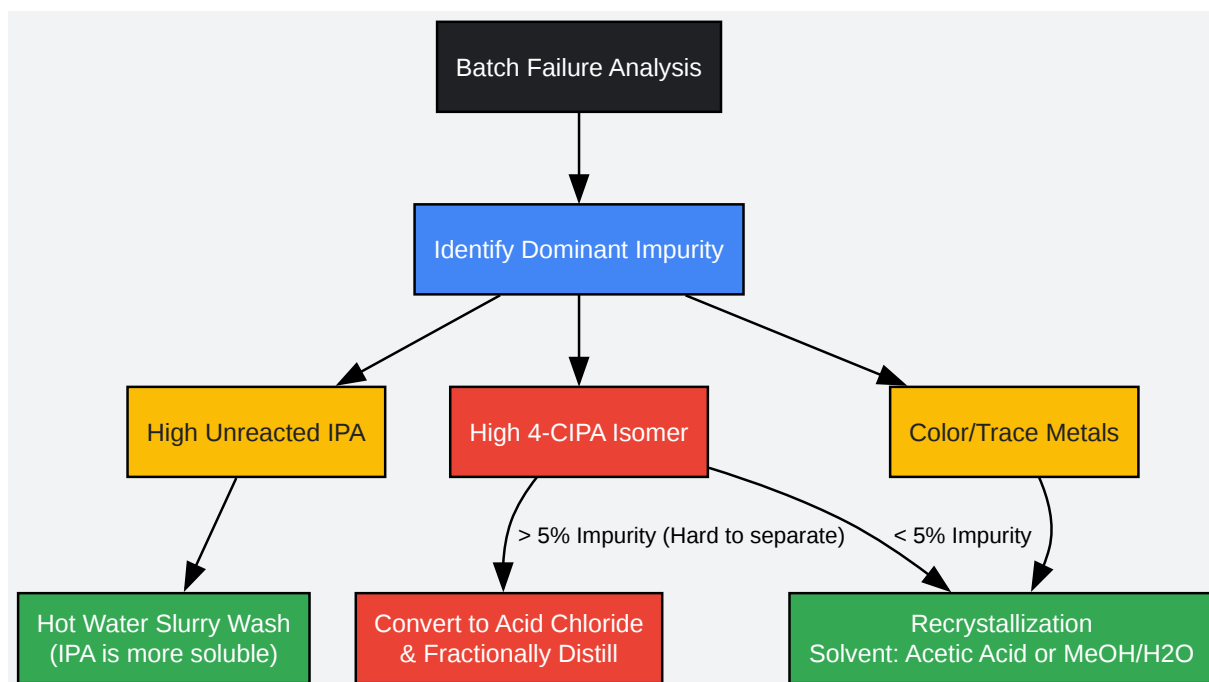
Q: My final powder is off-white/yellow. Purity is 99%, but color fails. A: Trace metal contamination (Iron from FeCl₃) or quinone-like oxidation byproducts.

- Corrective Action:
 - Perform a final wash with dilute HCl to remove iron salts.

- Recrystallize from Methanol/Water with activated carbon treatment.

Remediation & Purification Protocol

If a batch fails specifications, use this logic flow to determine the salvage strategy.



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Figure 2: Decision matrix for purifying off-spec 5-CIPA batches. Note that high isomer content often requires chemical conversion to the acid chloride for effective separation.

Advanced Purification Tip: The Acid Chloride Route

If simple recrystallization fails to remove 4-CIPA, the most effective industrial method is:

- Convert the crude acid mixture to Acid Chlorides (using SOCl_2).
- Fractionally Distill the acid chlorides. The boiling point difference between 5-chloroisophthaloyl chloride and 4-chloroisophthaloyl chloride is often more distinct than the solubility difference of the acids.
- Hydrolyze the purified 5-chloroisophthaloyl chloride back to 5-CIPA.

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